

Introduction: Unlocking Synthetic Versatility with a Tri-Halogenated Pyridine Scaffold

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Compound of Interest

Compound Name: 4-Bromo-3-chloro-5-fluoropyridine

CAS No.: 1211590-18-9

Cat. No.: B1379014

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In the landscape of modern synthetic chemistry, particularly within pharmaceutical and agrochemical research, the strategic use of functionalized heterocyclic building blocks is paramount. **4-Bromo-3-chloro-5-fluoropyridine** emerges as a highly valuable, yet specialized, intermediate. Its unique arrangement of three distinct halogen atoms on a pyridine core offers a rich platform for selective, sequential chemical modifications. This guide provides an in-depth analysis of its properties, reactivity, and applications, designed for researchers and drug development professionals seeking to leverage its synthetic potential. The strategic placement of bromine, chlorine, and fluorine atoms allows for a nuanced approach to molecular construction, where each halogen can be addressed with a high degree of chemoselectivity.

Section 1: Core Compound Identification and Physicochemical Properties

Precise identification and understanding of a compound's physical properties are the foundation of any successful experimental work. **4-Bromo-3-chloro-5-fluoropyridine** is registered under CAS number 1211590-18-9.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Key Identifiers and Structural Data

Property	Value	Source(s)
CAS Number	1211590-18-9	[1][2][3]
IUPAC Name	4-Bromo-3-chloro-5-fluoropyridine	[1]
Molecular Formula	C ₅ H ₂ BrClFN	[2]
Molecular Weight	210.43 g/mol	[2]
InChI Key	DGAXTZFGBOIDAB-UHFFFAOYSA-N	[4][5]
Canonical SMILES	<chem>C1=C(C(=C(C=N1)Br)Cl)F</chem>	[4]

Physicochemical Characteristics

While extensive physical data for this specific isomer is not broadly published, properties can be inferred from closely related structures and supplier information. For instance, the isomer 3-Bromo-4-chloro-5-fluoropyridine is noted to be a solid.[5] Researchers should always refer to the specific batch's Certificate of Analysis (CoA) for precise data.

Property	Value	Notes
Physical Form	Likely a solid at room temperature.	Based on related structures.[5]
Storage Temperature	Recommended: Inert atmosphere, 2-8°C.	A common storage condition for reactive halogenated heterocycles to ensure long-term stability.[5]

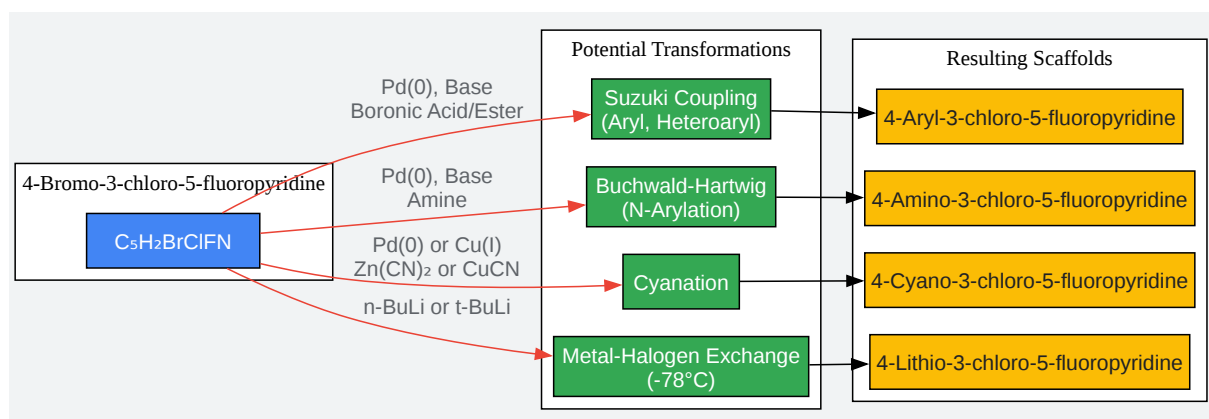
Section 2: Reactivity Profile and Synthetic Strategy

The true utility of **4-Bromo-3-chloro-5-fluoropyridine** lies in the differential reactivity of its three halogen substituents. This allows for a hierarchical approach to functionalization, which is a cornerstone of efficient and elegant molecular synthesis.

The C-Br bond at the 4-position is the most reactive site for classic metal-catalyzed cross-coupling reactions. This is due to its lower bond dissociation energy compared to C-Cl and C-F bonds, making it more susceptible to oxidative addition into a metal catalyst complex (e.g., Palladium(0)). This selective reactivity is fundamental to its role as a versatile building block.[6]

The C-Cl bond at the 3-position is significantly less reactive in cross-coupling reactions but can be targeted under more forcing conditions or with specialized catalyst systems. It is also a viable site for nucleophilic aromatic substitution (S_NAr), although the electron-withdrawing nature of the adjacent halogens and the ring nitrogen are the primary activators.

The C-F bond at the 5-position is the most robust and generally unreactive towards cross-coupling. Its primary role is often as a stable substituent that modulates the electronic properties (pK_a, lipophilicity) of the final molecule or participates in key hydrogen bonding interactions in a biological context.



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Caption: Selective functionalization pathways for **4-Bromo-3-chloro-5-fluoropyridine**.

Section 3: Key Applications in Drug Discovery and Agrochemicals

Halogenated pyridines are privileged scaffolds in medicinal and agricultural chemistry. The specific substitution pattern of **4-Bromo-3-chloro-5-fluoropyridine** makes it an ideal starting point for synthesizing complex molecules with potential biological activity.

- **Medicinal Chemistry:** It serves as a key intermediate for introducing a 3-chloro-5-fluoropyridine moiety into a larger molecule.^[6] This fragment is desirable for its ability to fine-tune pharmacokinetic properties. The fluorine atom can enhance metabolic stability and binding affinity, while the chlorine atom provides another point for potential modification or steric bulk.
- **Agrochemicals:** Similar to its role in medicine, this compound is a building block for novel pesticides, herbicides, and fungicides.^[6] The halogen atoms contribute to the bioactivity and stability of the final agrochemical product.^[6]

Exemplary Synthetic Workflow: Suzuki-Miyaura Cross-Coupling

The following protocol describes a standard, self-validating procedure for the selective functionalization at the C4-Bromo position.

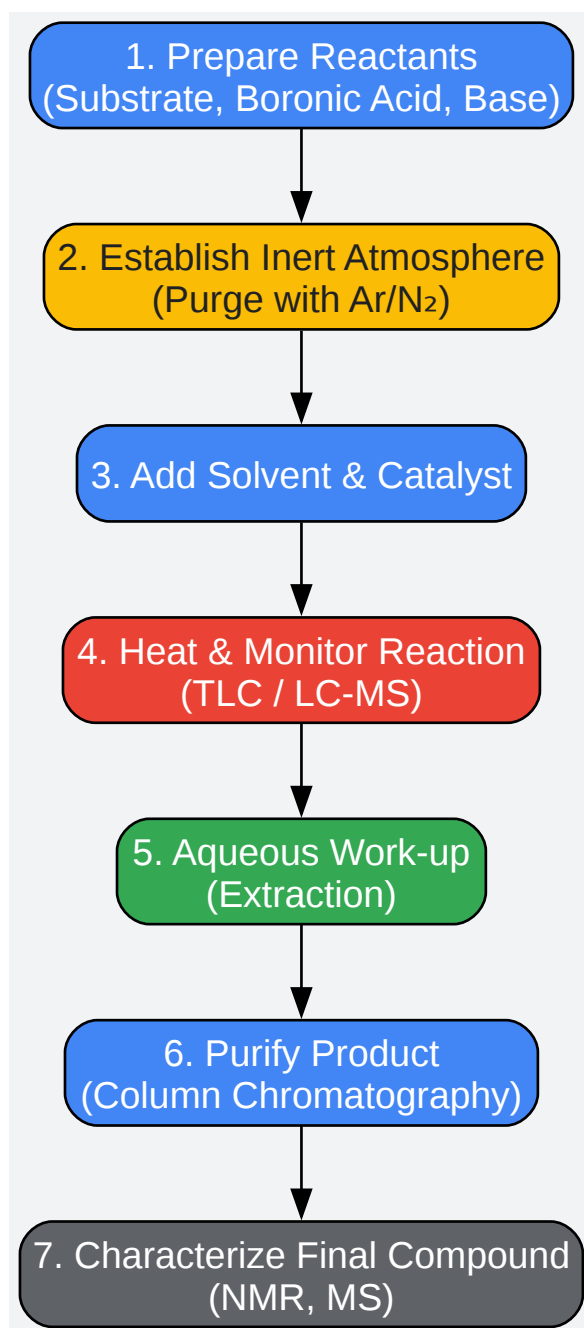
Objective: To synthesize a 4-aryl-3-chloro-5-fluoropyridine derivative.

Materials:

- **4-Bromo-3-chloro-5-fluoropyridine**
- Arylboronic acid (1.1 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)
- Base (e.g., K₂CO₃ or Cs₂CO₃, 2-3 equivalents)
- Solvent (e.g., 1,4-Dioxane/Water or DME)

Protocol:

- Inert Atmosphere: To a flame-dried reaction vessel, add **4-Bromo-3-chloro-5-fluoropyridine**, the arylboronic acid, and the base.
- Degassing: Seal the vessel and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes. This step is critical to prevent the oxidation and deactivation of the Palladium(0) catalyst.
- Solvent & Catalyst Addition: Add the degassed solvent(s) followed by the palladium catalyst under a positive pressure of inert gas.
- Reaction: Heat the mixture to the required temperature (typically 80-100°C) and monitor the reaction progress by TLC or LC-MS.
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., Ethyl Acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.



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Caption: Standard workflow for a Suzuki-Miyaura cross-coupling reaction.

Section 4: Safety, Handling, and Storage

As with all halogenated aromatic compounds, **4-Bromo-3-chloro-5-fluoropyridine** and its analogues must be handled with appropriate care. Safety data sheets for similar compounds indicate they are typically classified as harmful and irritants.^{[7][8][9]}

Mandatory Safety Precautions

Hazard Class	Precautionary Measures	First Aid
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled. [7][10] Do not eat, drink, or smoke when using.[7][8] Use only in a well-ventilated area or fume hood.[7][8]	IF SWALLOWED: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[7] IF INHALED: Remove person to fresh air.[7]
Skin/Eye Irritation	Causes skin and serious eye irritation.[7][10] Wear protective gloves, protective clothing, and eye/face protection.[7][8]	IF ON SKIN: Wash with plenty of soap and water.[7] IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
Storage	Store under an inert atmosphere.[5] Keep container tightly closed in a dry, well-ventilated place.[7] Recommended temperature: 2-8°C.[5]	N/A

Handling Protocol:

- Always consult the material-specific Safety Data Sheet (SDS) provided by the supplier before use.
- Conduct all manipulations within a certified chemical fume hood.
- Wear standard personal protective equipment (PPE): safety goggles, a lab coat, and nitrile gloves.
- Avoid creating dust.
- Ensure an eyewash station and safety shower are readily accessible.[11]

Conclusion

4-Bromo-3-chloro-5-fluoropyridine is a potent synthetic intermediate whose value is defined by the orchestrated reactivity of its halogen substituents. For the medicinal or agrochemical scientist, it offers a reliable and versatile platform for accessing novel 4-substituted-3-chloro-5-fluoropyridine derivatives. A thorough understanding of its reactivity profile, coupled with stringent adherence to safety protocols, will enable researchers to fully exploit its synthetic potential in the development of next-generation molecules.

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